

# Proper Disposal of (+)-2-Carene: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: (+)-2-Carene

Cat. No.: B1197232

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For researchers, scientists, and drug development professionals, the safe and compliant disposal of chemical waste is paramount. This guide provides essential, step-by-step procedures for the proper disposal of **(+)-2-Carene**, a flammable liquid and bicyclic monoterpene. Adherence to these protocols is critical for ensuring laboratory safety, environmental protection, and regulatory compliance.

## Immediate Safety and Handling Precautions

Before commencing any disposal procedures, it is imperative to handle **(+)-2-Carene** with appropriate care in a well-ventilated area, preferably within a fume hood.<sup>[1]</sup> Personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat, must be worn.<sup>[1]</sup> All sources of ignition, such as heat, sparks, or open flames, must be eliminated from the vicinity as **(+)-2-Carene** is a flammable liquid.<sup>[2][3]</sup>

## Quantitative Data Summary

The following table summarizes key quantitative data for **(+)-2-Carene**, crucial for understanding its physical and chemical properties.

Property	Value
Molecular Formula	C <sub>10</sub> H <sub>16</sub> [4]
Molecular Weight	136.23 g/mol [4]
Boiling Point	167-168 °C[3][4]
Flash Point	38 °C (closed cup)[3][4]
Density	~0.862 g/mL at 20-25 °C[3][4]

## Step-by-Step Disposal Protocol

The disposal of **(+)-2-Carene** must be managed through an approved hazardous waste program, adhering to all federal, state, and local regulations.[5][6] Under no circumstances should **(+)-2-Carene** be disposed of down the drain or in regular trash.[1]

### Step 1: Waste Collection

- Container: Use a designated, chemically compatible waste container that is in good condition with a secure, tight-fitting lid.[1]
- Labeling: Clearly label the container with "Hazardous Waste," "Flammable Liquid," and "**(+)-2-Carene**." [1] The date of initial waste accumulation must also be recorded.[1]
- Segregation: Do not mix **(+)-2-Carene** with other waste streams, particularly incompatible materials like strong oxidizing agents.[1]

### Step 2: Storage

- Location: Store the sealed waste container in a designated satellite accumulation area (SAA) within the laboratory, at or near the point of generation.[1]
- Conditions: The storage area must be cool, dry, and well-ventilated, away from any sources of ignition.[1]

### Step 3: Professional Disposal

- Contact Environmental Health and Safety (EHS): Once the waste container is full, or after a designated accumulation time, contact your institution's EHS office or a licensed hazardous waste disposal company to arrange for pickup.[\[1\]](#)[\[4\]](#)
- Documentation: Complete all required waste disposal forms with accurate and complete information.[\[1\]](#)

#### Step 4: Container Decontamination

- "Empty" containers that previously held **(+)-2-Carene** must also be managed as hazardous waste.[\[4\]](#)
- To render a container non-hazardous, it must be triple-rinsed with a suitable solvent.[\[1\]](#)
- The rinsate from this procedure must be collected and disposed of as hazardous waste along with the **(+)-2-Carene** waste.[\[1\]](#)
- After triple-rinsing, deface the original labels on the container before disposing of it as regular trash.[\[1\]](#)

## Experimental Workflow for Disposal

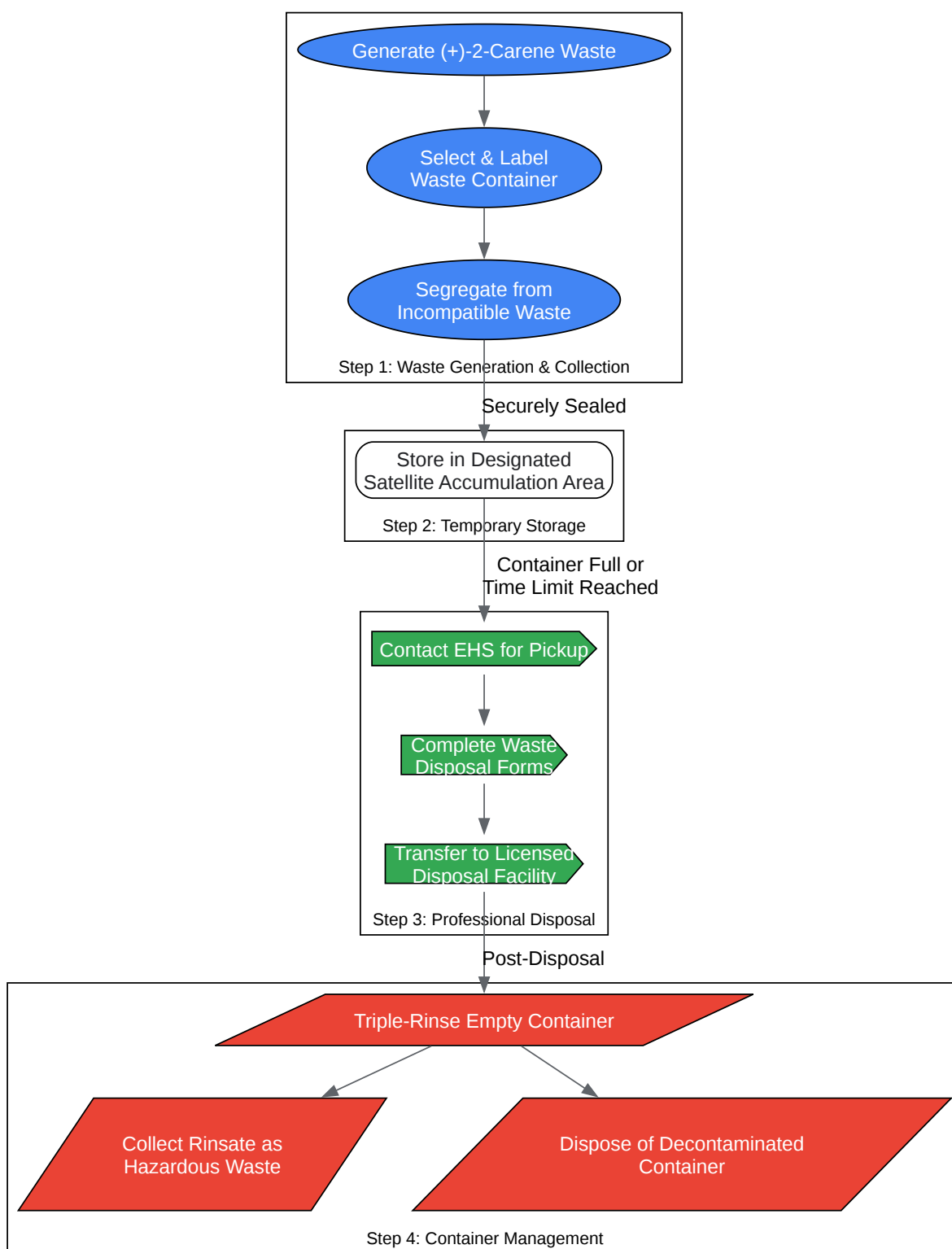


Figure 1. (+)-2-Carene Disposal Workflow

[Click to download full resolution via product page](#)Caption: Logical workflow for the proper disposal of **(+)-2-Carene**.

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